

crystallization techniques for (2R)-2-(4-bromophenoxy)propanoic acid

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Compound of Interest

Compound Name: (2R)-2-(4-bromophenoxy)propanoic acid
CAS No.: 46232-97-7
Cat. No.: B3138666

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Executive Summary & Physicochemical Context

(2R)-2-(4-bromophenoxy)propanoic acid is a critical chiral intermediate, primarily utilized in the synthesis of aryloxyphenoxypropionate herbicides (e.g., Fenoxaprop-P) and specific pharmaceutical building blocks. The biological activity of these compounds is strictly governed by their stereochemistry; the (R)-enantiomer typically exhibits the requisite auxin activity or pharmacological efficacy, while the (S)-enantiomer is often inactive or undesirable.

Achieving high enantiomeric excess (% ee) >98% is the primary objective. While asymmetric synthesis (e.g., from L-lactate or L-alanine) is possible, crystallization-based optical resolution remains the robust, scalable standard for correcting optical purity drift or isolating the enantiomer from racemic feedstocks.

Key Physicochemical Parameters:

- Molecular Formula: C

H

BrO

- Molecular Weight: 245.07 g/mol
- Acidity (pKa): ~3.1 (Carboxylic acid)
- Solubility Profile: Low in water; High in polar organics (MeOH, Acetone); Moderate-to-High in aromatics (Toluene) and chlorinated solvents.
- Crystal Habit: Typically needles or prisms depending on solvent polarity; prone to oiling out in rapid cooling scenarios.

Methodology 1: Diastereomeric Salt Resolution[1][2]

This protocol addresses the isolation of the (2R)-enantiomer from a racemic mixture using a chiral resolving agent.[1][2][3][4] The mechanism relies on the differential solubility of the resulting diastereomeric salts.[1][3]

Mechanistic Insight: The (R)-acid and (S)-acid are enantiomers with identical solubilities in achiral environments. By reacting them with a pure chiral base (Resolving Agent), we create two diastereomers:

- (R)-Acid[5][6][7] · (R)-Base (Target Salt)
- (S)-Acid · (R)-Base (Impurity Salt) These diastereomers possess distinct lattice energies and solubilities, allowing for thermodynamic separation.

Protocol A: Resolution via (R)-(+)-1-Phenylethylamine

Reagents:

- Racemic 2-(4-bromophenoxy)propanoic acid (1.0 equiv)[8]
- (R)-(+)-1-Phenylethylamine (0.6 - 1.0 equiv)
- Solvent: Isopropanol (IPA) or Ethanol/Water (90:10 v/v)

Step-by-Step Workflow:

- Dissolution:
 - Charge 100 g of racemic acid into a reactor.
 - Add 500 mL of Isopropanol (IPA).
 - Heat to 60°C under agitation (200 RPM) until fully dissolved.
- Salt Formation:
 - Slowly add (R)-(+)-1-Phenylethylamine (0.6 equiv initially) over 30 minutes. Note: Using a deficit of amine (0.5-0.6 equiv) often maximizes the yield of the less soluble diastereomer (Method of Pope and Peachey).
 - Maintain temperature at 60-65°C to prevent premature precipitation.
- Controlled Cooling (Critical Control Point):
 - Cool the mixture to 50°C and hold for 30 minutes.
 - Seeding: Add 0.1% w/w pure seed crystals of the (R,R)-salt if available.
 - Ramp cool from 50°C to 20°C at a rate of 5°C/hour. Rapid cooling leads to inclusion of the unwanted diastereomer.
 - Hold at 20°C for 4 hours to maximize yield.
- Filtration & Wash:
 - Filter the slurry.^{[1][9]}
 - Wash the cake with 2 x 50 mL cold IPA (0-5°C).
 - Checkpoint: Analyze the wet cake by Chiral HPLC. If ee < 95%, perform a recrystallization of the salt (see Protocol B).
- Liberation of the Free Acid:

- Suspend the salt in water (300 mL).
- Add HCl (1M) until pH < 1.
- Extract with Toluene or Ethyl Acetate.
- Evaporate solvent to obtain (2R)-acid.

Methodology 2: Recrystallization for Chemical Purity

Once the correct enantiomer is obtained, it often requires purification to remove chemical impurities (e.g., 4-bromophenol, inorganic salts).

Solvent Selection Logic:

- Toluene/Heptane: Excellent for removing polar impurities and phenols. The acid is soluble in hot toluene but insoluble in cold heptane (anti-solvent).
- Aqueous Methanol: Good for removing non-polar tars.

Protocol B: Anti-Solvent Crystallization (Toluene/Heptane)

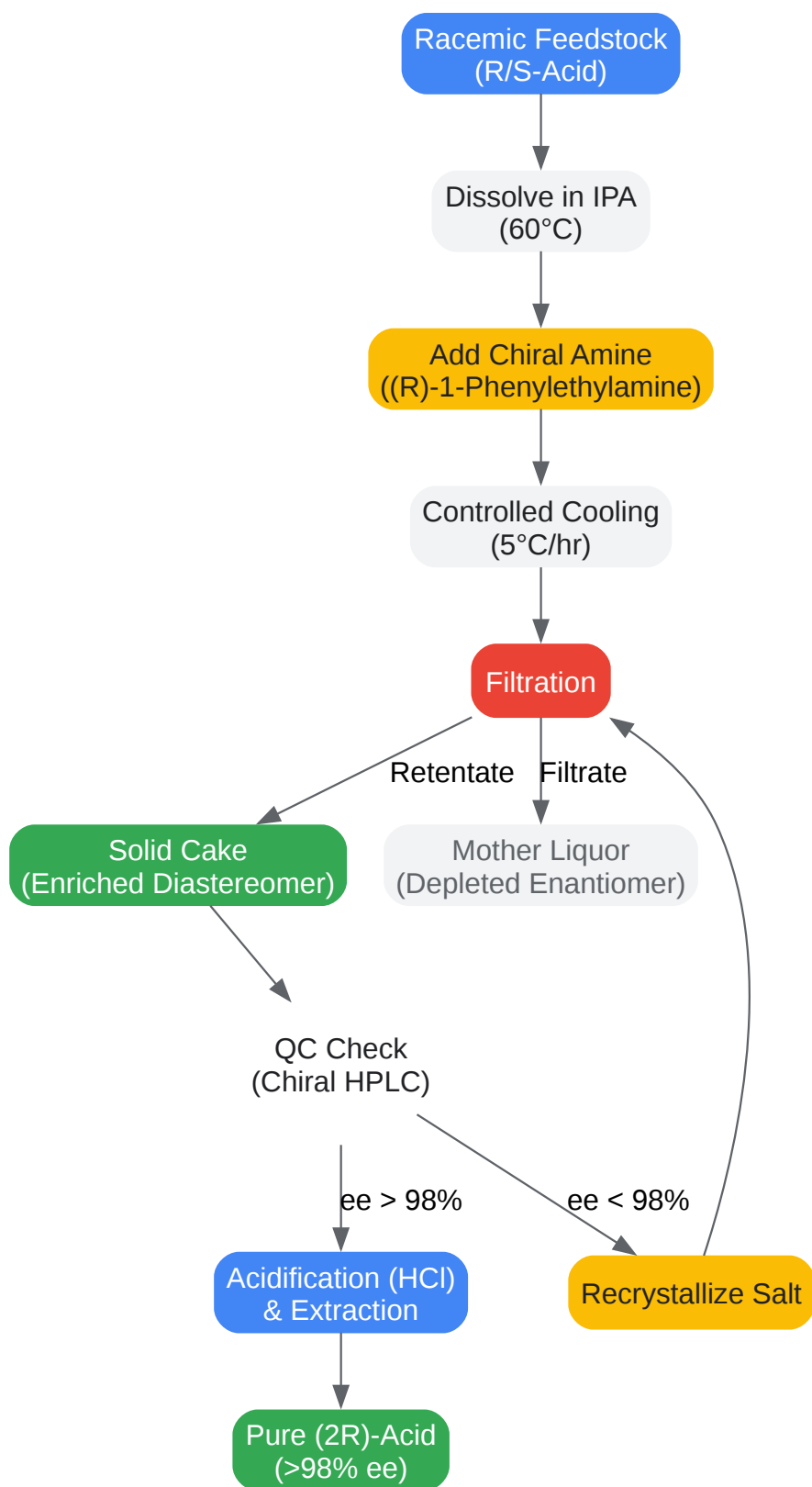
- Dissolution:
 - Dissolve crude (2R)-acid in Toluene (3 mL/g) at 70°C.
 - Perform a hot filtration if insoluble particulates are present.
- Anti-Solvent Addition:
 - Slowly add Heptane (1 mL/g) at 60°C.
 - Observe the "Cloud Point" (metastable limit).
- Crystallization:

- Cool to 40°C.
- Add remaining Heptane (2 mL/g) over 1 hour.
- Cool to 0-5°C and hold for 2 hours.
- Isolation:
 - Filter and wash with cold Heptane.
 - Dry under vacuum at 45°C.

Visualization of Workflows

Figure 1: Chiral Resolution Process Flow

This diagram illustrates the decision matrix and flow for the diastereomeric salt resolution.

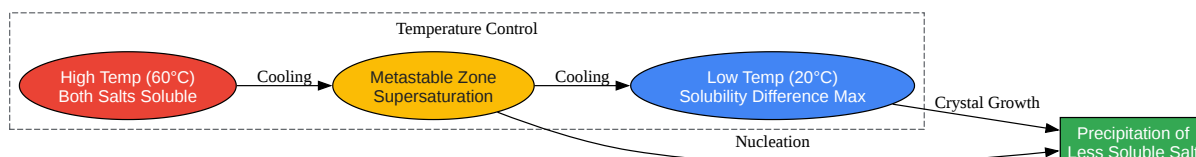


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Caption: Workflow for the diastereomeric salt resolution of **(2R)-2-(4-bromophenoxy)propanoic acid**.

Figure 2: Solubility & Supersaturation Logic

This diagram visualizes the thermodynamic driving force required for effective separation.



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Caption: Thermodynamic pathway for maximizing yield and purity via controlled supersaturation.

Data Summary & Troubleshooting

Table 1: Solvent Screening Data (Typical Values)

Solvent System	Solubility (Hot)	Solubility (Cold)	Selectivity	Recommendation
Isopropanol	High	Low	High	Primary Choice for Salt Resolution
Toluene	Very High	Moderate	Low	Good for Chemical Purification
Water	Low	Insoluble	N/A	Anti-solvent only
Acetone	Very High	High	Low	Avoid (Yield loss)

Troubleshooting Guide:

- **Oiling Out:** If the salt comes out as an oil rather than a crystal, reheat the solution to dissolve the oil, add seed crystals, and cool very slowly. Adding a small amount of non-polar anti-solvent (e.g., hexane) can sometimes force crystallization.
- **Low Yield:** The mother liquor likely still contains significant product. Concentrate the mother liquor by 50% and cool again to recover a "second crop" (lower purity, requires recrystallization).
- **Low Optical Purity:** The cooling rate was likely too fast, trapping the S-isomer. Perform a "swish" wash: suspend the solid in warm solvent (not hot enough to dissolve) and stir for 1 hour, then filter.

References

- National Institutes of Health (NIH). (n.d.). Chiral resolution, configurational study and pharmacological profile of 2-phenoxypropionic acids. PubMed. Retrieved from [[Link](#)]
- Google Patents. (2012). Preparation of 2-(4-bromophenyl)-2-methylpropanoic acid (EP2532644A1).
- Organic Syntheses. (2018). Large Scale Synthesis of Enantiomerically Pure (S)-3-(4-Bromophenyl)butanoic Acid. Retrieved from [[Link](#)]
- Academia.edu. (2020). An efficient route towards R-2-phenoxypropionic acid synthesis.[[10](#)] Retrieved from [[Link](#)]

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](#)]

- [2. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [3. fenix.tecnico.ulisboa.pt \[fenix.tecnico.ulisboa.pt\]](https://fenix.tecnico.ulisboa.pt)
- [4. Chiral resolution, configurational study and pharmacological profile of 2-phenoxypropionic acids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [5. \(R\)-\(+\)-2-\(4-Hydroxyphenoxy\)propionic acid synthesis - chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
- [6. Preparation Of 2 \(4 Bromophenyl\) 2 Methylpropanoic Acid \[quickcompany.in\]](https://quickcompany.in)
- [7. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com)
- [8. CN110803987A - Preparation method of R- \(+\) -2- \(4-hydroxyphenoxy\) propionic acid - Google Patents \[patents.google.com\]](https://patents.google.com)
- [9. orgsyn.org \[orgsyn.org\]](https://orgsyn.org)
- [10. \(PDF\) An efficient route towards R-2-phenoxypropionic acid synthesis for biotransformative production of R-2-\(4-hydroxyphenoxy\)propionic acid \[academia.edu\]](https://academia.edu)
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